

# Anticancer agent 215 protocol for cell culture studies

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## Compound of Interest

Compound Name: Anticancer agent 215

Cat. No.: B15586424

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## Information Regarding "Anticancer Agent 215"

Extensive research has revealed that a specific compound designated as "**Anticancer Agent 215**" is not uniquely identified in publicly available scientific literature. The numeral "215" appears in various contexts within cancer research, leading to ambiguity. To provide accurate and detailed application notes and protocols as requested, a more specific name of the anticancer agent is required.

The search for "**Anticancer Agent 215**" yielded several different compounds and studies where "215" is part of a name or identifier, but does not refer to a single, specific molecule. These include:

- **ABP 215:** A biosimilar of bevacizumab (Avastin®). This agent is a humanized monoclonal antibody that targets Vascular Endothelial Growth Factor (VEGF), thereby inhibiting angiogenesis.<sup>[1]</sup> Its mechanism of action is to prevent VEGF from binding to its receptors on vascular endothelial cells, which in turn inhibits the formation of new blood vessels that tumors need to grow.<sup>[1]</sup>
- **HRX-215:** An orally available inhibitor of Mitogen-Activated Protein Kinase Kinase 4 (MKK4). This agent is being investigated for its role in liver regeneration.<sup>[2]</sup>
- **PREDOSTAR/ET22-215:** This is an identifier for a Phase II clinical trial investigating the use of dostarlimab to prevent second primary cancers in patients who have been cured of a primary cancer.<sup>[3]</sup>

- References in Literature: In some scientific articles, "[4]" is used as a citation number pointing to another research paper and does not represent the name of an anticancer agent itself.[5][6]

Due to the lack of a defined "**Anticancer Agent 215**," it is not possible to generate the requested detailed application notes, protocols, data tables, and signaling pathway diagrams. The development of such materials is contingent on the availability of specific information regarding the agent's mechanism of action, its effects on cellular pathways, and published data from cell culture studies.

If you can provide the specific name of the anticancer agent of interest, I would be pleased to generate the comprehensive documentation you have requested.

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## References

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